

Step-by-step p-NCS-Bz-DOTA-GA peptide labeling procedure

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Compound of Interest

Compound Name: *p*-NCS-Bz-DOTA-GA

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Application Note & Protocol

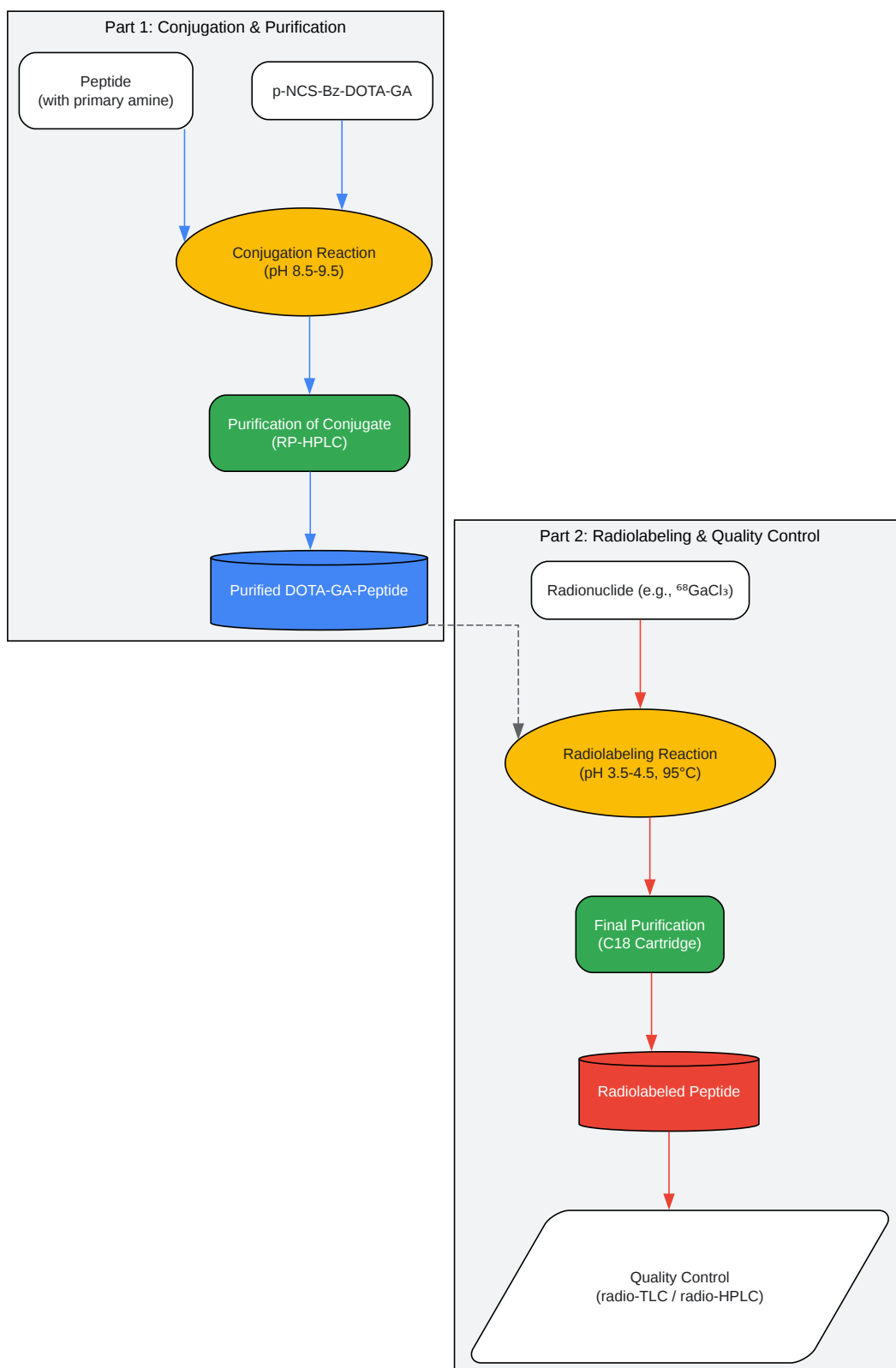
Topic: Step-by-Step **p-NCS-Bz-DOTA-GA** Peptide Labeling Procedure Audience: Researchers, scientists, and drug development professionals.

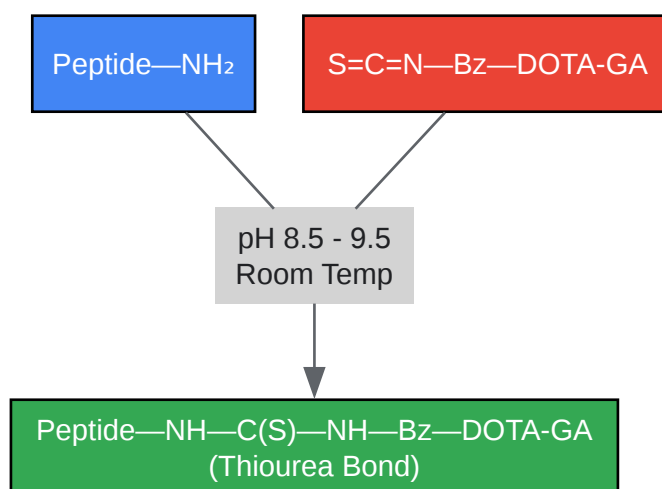
Abstract

This document provides a detailed protocol for the conjugation of peptides with the bifunctional chelator p-isothiocyanatobenzyl-DOTA-GA (**p-NCS-Bz-DOTA-GA**) and their subsequent radiolabeling, primarily exemplified with Gallium-68 (^{68}Ga). The **p-NCS-Bz-DOTA-GA** serves as a critical linker in radiopharmaceutical development. Its DOTA-GA moiety securely chelates trivalent radiometals, while the isothiocyanate (-NCS) group enables covalent conjugation to primary amines on peptides, such as the N-terminus or lysine side chains, through a stable thiourea bond.[1][2] This protocol outlines the necessary materials, step-by-step procedures for conjugation, purification of the conjugate, radiolabeling, final purification of the radiolabeled peptide, and essential quality control measures.

Experimental Overview

The overall workflow involves a two-part process: first, the covalent attachment of the chelator to the peptide, followed by the incorporation of the radionuclide into the chelate.





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References

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- 2. p-NCS-Bz-DOTA-GA - www.chematech-mdt.com [chematech-mdt.com]
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